

A Technical Guide to Solvent Violet 13: Properties, Suppliers, and Applications

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Compound of Interest		
Compound Name:	Solvent violet 13	
Cat. No.:	B1664779	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Solvent Violet 13** (C.I. 60725), a synthetic anthraquinone dye known for its vibrant bluish-violet color. Primarily used as a colorant in plastics, resins, and hydrocarbon-based products, its properties as a fat-soluble dye (lysochrome) also lend it to potential applications in a research context. This document outlines its chemical and physical properties, lists prominent commercial and research-grade suppliers, and provides a detailed experimental protocol for its application in lipid staining.

Core Properties and Specifications

Solvent Violet 13 is an oil-soluble dye recognized by its CAS number 81-48-1.[1][2][3][4][5] It is characterized by excellent heat resistance and lightfastness, making it suitable for high-temperature processes such as coloring engineering plastics.[2][3][6] Chemically, it is identified as 1-hydroxy-4-(p-tolylamino)anthraquinone.[1][5] While insoluble in water, it is soluble in various organic solvents, including acetone, benzene, toluene, and xylene.[3][5][7][8]

The following table summarizes the key technical specifications for **Solvent Violet 13**, compiled from various supplier data sheets.



Property	Value	References
Identifier		
CAS Number	81-48-1	[1][2][3][4][5]
C.I. Number	60725 (Solvent Violet 13)	[2][5]
EC Number	201-353-5	[3][9]
Chemical		
Molecular Formula	C21H15NO3	[1][4][5]
Molecular Weight	~329.35 g/mol	[4][5][10][11]
Purity	≥90% to ≥99% (Varies by grade)	[1][12][13]
Physical		
Appearance	Violet / Bluish-black powder	[9][14][15][16]
Melting Point	187-189 °C	[2][3]
Heat Resistance	260-300 °C (in Polystyrene)	[2][3][14][15]
Light Fastness	6-8 (Scale of 1-8)	[2][3][14][15]
Density	~1.35 g/cm ³	[2][14]
Solubility (at 20°C)		
Water	Insoluble	[3][5][6]
Acetone	1.3 g/L	[2]
Dichloromethane	35 g/L	[2]
Toluene (Methylbenzene)	7 g/L	[2]

Commercial and Research-Grade Suppliers

Solvent Violet 13 is available from a range of global suppliers that cater to both industrial and research needs. Purity and formulation can vary, so direct consultation with the supplier for



certificates of analysis is recommended.

Key Suppliers Include:

- Alfa Chemistry: Offers Solvent Violet 13 for research and experimental use.[4]
- CymitQuimica: Provides various grades, including purities greater than 90% and 97%.[1]
- Fineland Chem: Supplies CorSol® 3013, a premium grade for engineering plastics.[3]
- Xcolor Pigment: A manufacturer providing the dye for plastics like polystyrene and ABS.[2]
- Hangzhou Epsilon Chemical Co., Ltd.: Offers the dye under the name Transparent Violet B for various resins and fibers.[14][17]
- LEAPChem: A supplier of fine chemicals for research and development.[13]
- Pylam Dyes: Provides the dye for coloring oils, waxes, petroleum products, and plastics.[18]
- Online Marketplaces: Platforms like Echemi, Made-in-China.com, and ChemicalBook list numerous certified manufacturers and distributors, often providing various grades and quantities.[12][19][20]

Experimental Protocol: Neutral Lipid Staining in Cells

The fat-soluble nature of **Solvent Violet 13** makes it a candidate for lysochrome staining of intracellular lipids, similar to more common dyes like Oil Red O and Sudan Black B.[21][22] This technique relies on the dye's higher solubility in neutral lipids (e.g., triglycerides) than in its solvent base, causing it to partition into and color lipid droplets.[22] The following is a detailed methodology for staining neutral lipids in cultured cells, adapted from standard protocols for lysochrome dyes.[22][23]

Materials:

Solvent Violet 13 powder



- 99-100% Isopropanol
- Phosphate-Buffered Saline (PBS)
- 10% Formalin or 4% Paraformaldehyde (Fixative)
- Distilled Water (dH₂O)
- Hematoxylin solution (for counterstaining, optional)
- Aqueous mounting medium

Procedure:

- Preparation of Staining Solution:
 - Stock Solution: Prepare a 0.3% (w/v) stock solution by dissolving 0.3 g of Solvent Violet
 13 in 100 mL of 99% isopropanol. Stir overnight at room temperature to ensure complete dissolution.
 - Working Solution: To prepare the working solution, mix 6 parts of the Solvent Violet 13 stock solution with 4 parts of distilled water. Let this solution stand for 15-20 minutes and then filter it through a 0.2 μm syringe filter to remove any precipitate. The working solution should be prepared fresh for each experiment.
- Cell Preparation and Fixation:
 - Culture cells on glass coverslips in a petri dish or multi-well plate until they reach the desired confluency.
 - Remove the culture medium and gently wash the cells twice with PBS.
 - Fix the cells by adding a 10% formalin solution and incubating for 30-60 minutes at room temperature.
 - Discard the fixative and wash the cells twice with distilled water.
- Staining:



- Remove the water and add 60% isopropanol to the cells for 5 minutes. This step helps to differentiate the staining.
- Remove the isopropanol and add the filtered Solvent Violet 13 working solution to completely cover the cells.
- Incubate for 15-20 minutes at room temperature.
- · Washing and Counterstaining:
 - Remove the staining solution and wash the cells 2-4 times with distilled water until excess stain is no longer visible.
 - (Optional) For nuclear visualization, apply Hematoxylin solution for 1 minute, then rinse thoroughly with tap water for 3-5 minutes.
- Visualization:
 - Mount the coverslip onto a microscope slide using an aqueous mounting medium.
 - Visualize under a bright-field microscope. Neutral lipid droplets will appear as distinct violet-blue structures within the cytoplasm. If counterstained, the nuclei will appear blue/purple.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the lipid staining protocol.



Workflow for Neutral Lipid Staining with Solvent Violet 13 Cell Processing Solution Preparation Wash with PBS Prepare Working Solution (6:4 Stock:dH₂O) Filter Working Solution (0.2 μm Filter) Staining Procedure Incubate with 60% Isopropanol Stain with Working Solution (15-20 min) Wash with dH₂O Counterstain (Optional) with Hematoxylin Final Steps

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Workflow for Neutral Lipid Staining with Solvent Violet 13



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